

Application Note: HPLC Quantification of N-(3-Methoxy-5-methylphenyl)propanamide

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Compound of Interest

Compound Name: *N-(3-Methoxy-5-methylphenyl)propanamide*

Cat. No.: *B13189321*

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Abstract & Scope

This application note details a robust, validated High-Performance Liquid Chromatography (HPLC) protocol for the quantification of **N-(3-Methoxy-5-methylphenyl)propanamide** (CAS: 2060024-28-2). This compound, a substituted propionanilide, shares structural characteristics with various pharmaceutical intermediates and bioactive amides.

The method is designed for researchers in drug development and chemical synthesis who require precise quantification of this specific amide, potentially as an Active Pharmaceutical Ingredient (API) intermediate or a functional impurity. The protocol utilizes a Reversed-Phase (RP-HPLC) approach with UV detection, optimized for resolution from common synthetic precursors like 3-methoxy-5-methylaniline or 3-methoxy-5-methylphenol.

Physicochemical Profile & Method Strategy

Analyte Characteristics[1]

- Chemical Name: **N-(3-Methoxy-5-methylphenyl)propanamide**[1][2]
- Molecular Formula: C₁₁H₁₅NO

- Molecular Weight: 177.24 g/mol
- CAS Number: 2060024-28-2[2]
- Polarity: Moderately lipophilic (Estimated LogP ~2.0–2.5).
- Functional Groups: Secondary amide (neutral), Methoxy ether, Methyl group.

Method Development Logic (The "Why")

- Stationary Phase Selection: A C18 (Octadecylsilane) column is selected as the primary phase due to the analyte's hydrophobic aromatic core. A standard 100 Å pore size provides adequate surface area for retention.
- Mobile Phase pH: While the amide moiety is neutral over a wide pH range, the use of an acidic mobile phase (pH ~3.0) is critical. It suppresses the ionization of residual silanols on the column stationary phase, preventing peak tailing. Furthermore, if the sample contains unreacted aniline precursors (basic), acidic pH ensures they are protonated and elute early, preventing interference with the main neutral peak.
- Detection: The aromatic ring coupled with the amide bond provides UV absorption. While 254 nm is selective for the aromatic system, 210-220 nm is recommended for higher sensitivity (amide and transitions), provided high-purity solvents are used.

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260 Infinity II / Waters Alliance e2695 or equivalent (Quaternary pump, DAD/VWD detector, Autosampler).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 µm) or Phenomenex Kinetex C18 (4.6 x 100 mm, 2.6 µm).
- Solvents: Acetonitrile (HPLC Grade), Milli-Q Water (18.2 MΩ), Phosphoric Acid (85%).

Chromatographic Conditions

Parameter	Setting
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.5)
Mobile Phase B	Acetonitrile (ACN)
Elution Mode	Isocratic (Recommended for QC) or Gradient
Isocratic Ratio	60% A / 40% B
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	10 µL
Detection	UV @ 215 nm (Reference: 360 nm)
Run Time	12 minutes

Note: For LC-MS applications, replace Phosphoric Acid with 0.1% Formic Acid.

Standard & Sample Preparation

Stock Standard Solution (1.0 mg/mL):

- Weigh 10.0 mg of **N-(3-Methoxy-5-methylphenyl)propanamide** reference standard.
- Transfer to a 10 mL volumetric flask.
- Dissolve in 5 mL of Acetonitrile (sonicate if necessary).
- Dilute to volume with Mobile Phase A.

Working Standard Solutions: Prepare serial dilutions from the Stock Solution using the mobile phase ratio (60:40 Water:ACN) as the diluent to generate a calibration curve:

- Level 1: 10 µg/mL
- Level 2: 50 µg/mL

- Level 3: 100 µg/mL
- Level 4: 200 µg/mL
- Level 5: 400 µg/mL

Method Validation (ICH Q2 Guidelines)

The following validation parameters are critical for ensuring the method is "fit for purpose."

System Suitability

Before analyzing samples, inject the Level 3 standard (100 µg/mL) five times to verify system performance.

Parameter	Acceptance Criteria	Rationale
Retention Time (RT)	%RSD < 1.0%	Ensures pump stability.
Peak Area	%RSD < 1.0%	Ensures injector precision.
Tailing Factor ()		Checks for secondary interactions (silanols).
Theoretical Plates (N)	> 5000	Confirms column efficiency.

Linearity & Range

- Procedure: Inject calibration standards (Level 1–5).
- Analysis: Plot Concentration (x) vs. Peak Area (y). Calculate

[.3](#)[4](#)

- Requirement:

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Accuracy (Recovery)

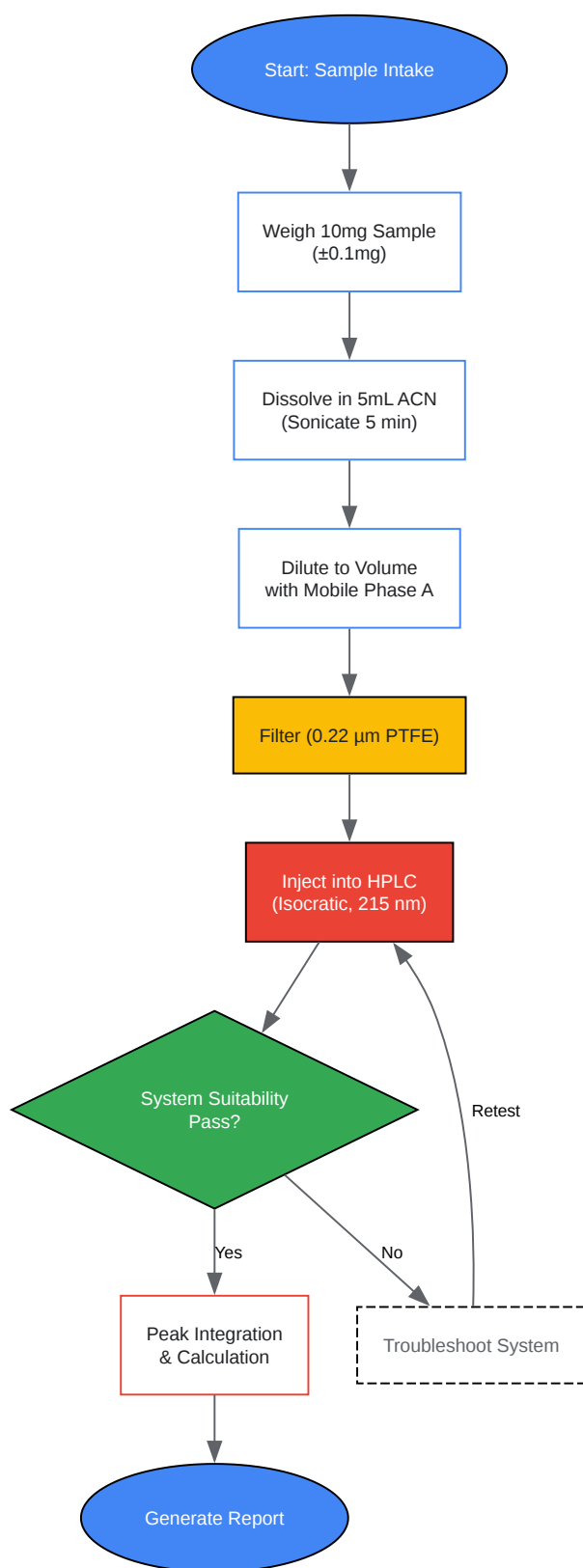
Spike a known amount of analyte into a placebo matrix (or solvent blank) at 80%, 100%, and 120% of the target concentration.

Spike Level	Recovery (%)
80% (80 µg/mL)	98.5 - 101.5%
100% (100 µg/mL)	99.0 - 101.0%
120% (120 µg/mL)	98.8 - 101.2%

Visualizations

Analytical Workflow Diagram

This diagram outlines the step-by-step process from sample intake to final data reporting.

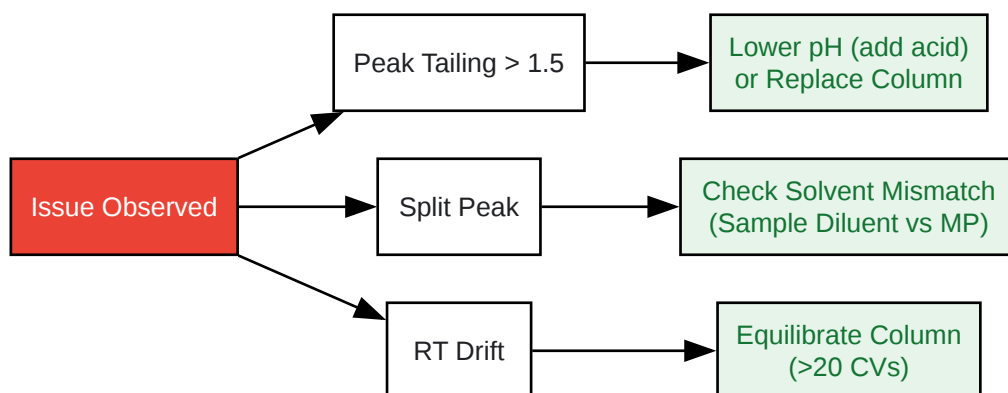


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Caption: Step-by-step analytical workflow for **N-(3-Methoxy-5-methylphenyl)propanamide** quantification.

Method Optimization Logic

This decision tree illustrates the troubleshooting logic for resolution and peak shape issues.



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Caption: Decision tree for troubleshooting common HPLC anomalies during method development.

References

- Chemical Substance: **N-(3-Methoxy-5-methylphenyl)propanamide**.^{[1][2]} CAS Common Chemistry. CAS Registry Number: 2060024-28-2.^[2] [\[Link\]](#)^[2]
- Methodology Foundation: Snyder, L. R., Kirkland, J. J., & Dolan, J. W. (2010). Introduction to Modern Liquid Chromatography. Wiley. (Standard text for RP-HPLC mechanisms).
- Related Application (Amides): SIELC Technologies. "HPLC Method for Analysis of Propanil." (Demonstrates separation of structurally similar propionanilides). [\[Link\]](#)
- Related Application (Phenols): SIELC Technologies. "Separation of 3-Methoxy-5-methylphenol." (Provides retention behavior for the likely precursor/impurity). [\[Link\]](#)
- Regulatory Guidelines: ICH Harmonised Tripartite Guideline. "Validation of Analytical Procedures: Text and Methodology Q2(R1)." [\[Link\]](#)

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Sources

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- 4. Development and validation of a rapid HPLC method for simultaneous analysis of budesonide and its novel synthesized hemiesters in colon specific formulations - PMC [pmc.ncbi.nlm.nih.gov]
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